

Safeguarding Researchers: A Comprehensive Guide to Handling Dextroamphetamine-d5

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Compound of Interest

Compound Name: Dextroamphetamine-d5

Cat. No.: B13441505

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For Immediate Implementation: This document provides crucial safety and logistical protocols for the handling and disposal of **Dextroamphetamine-d5**, a deuterated analog of a Schedule II controlled substance. All personnel must adhere to these procedures to ensure personal safety and regulatory compliance.

This guide is intended for researchers, scientists, and drug development professionals. Strict adherence to the following operational and disposal plans is mandatory to minimize exposure risk and maintain a safe laboratory environment.

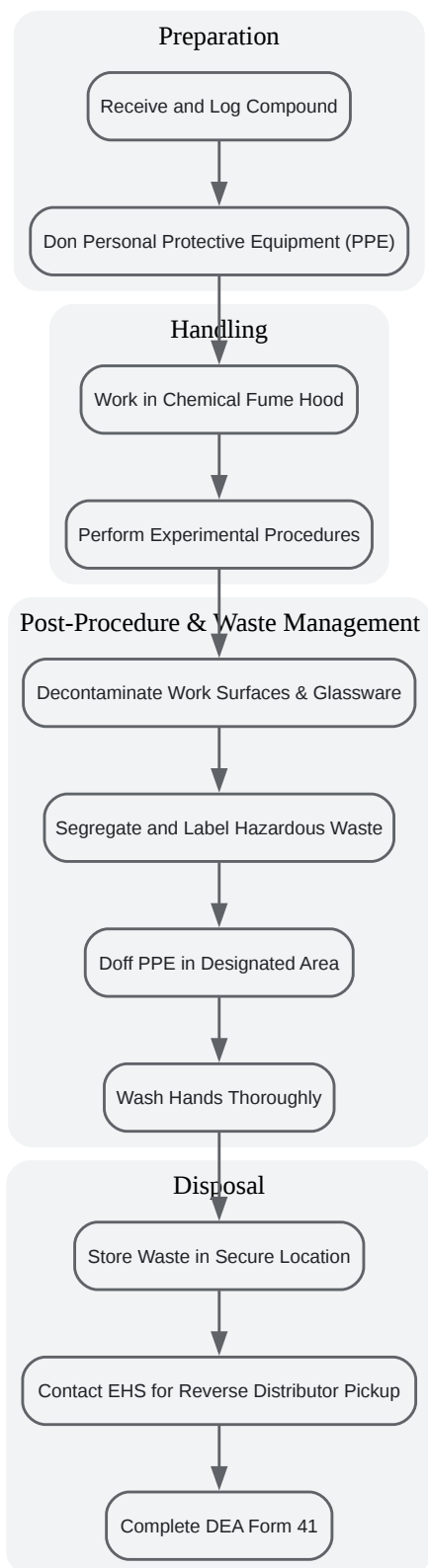
Personal Protective Equipment (PPE) and Safety Protocols

When handling **Dextroamphetamine-d5**, a substance that can be fatal if swallowed and toxic upon skin contact or inhalation, a multi-layered approach to personal protection is essential. The following table summarizes the required PPE and handling guidelines.

PPE / Protocol	Specifications and Procedures
Gloves	Double Gloving Required. Use powder-free nitrile gloves. The inner glove should be tucked under the cuff of the lab coat, and the outer glove should go over the cuff. Change outer gloves every 30-60 minutes or immediately upon contamination.[1][2]
Eye Protection	Chemical splash goggles are mandatory. Standard safety glasses do not provide adequate protection against splashes.[3]
Lab Coat/Gown	A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs is required.[2]
Respiratory Protection	An N95 respirator or a higher level of respiratory protection should be used when handling the powder form of the compound, during spill cleanup, or when aerosols may be generated.[1][3] Surgical masks are not a substitute.
Hand Hygiene	Wash hands thoroughly with soap and water before donning the first pair of gloves and after removing all PPE.[2]
Work Area	All handling of Dextroamphetamine-d5 should occur within a certified chemical fume hood to minimize inhalation exposure.[4]
Eating and Drinking	Eating, drinking, and smoking are strictly prohibited in any area where Dextroamphetamine-d5 is handled or stored.[5][6]

Operational Workflow for Handling Dextroamphetamine-d5

The following diagram outlines the procedural workflow for the safe handling of **Dextroamphetamine-d5** from receipt to disposal.



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*Workflow for Safe Handling of **Dextroamphetamine-d5***

Disposal Plan: A Step-by-Step Guide

The disposal of **Dextroamphetamine-d5** is strictly regulated. As a Schedule II controlled substance, it must not be disposed of in regular trash or down the drain.

Step 1: Waste Segregation and Collection

- **Recoverable Quantities:** Any unused or expired **Dextroamphetamine-d5**, including material from spills, must be collected and treated as hazardous waste.
- **Contaminated Materials:** All items that have come into contact with the compound, such as gloves, bench paper, and pipette tips, must be collected in a designated, clearly labeled hazardous waste container.
- **Non-Recoverable Waste:** For empty vials or containers where the remaining residue cannot be drawn out, the container should be disposed of in a biohazard sharps container. The usage log should reflect a zero balance for that container.^[1]

Step 2: Decontamination

- **Glassware:** Reusable glassware must be decontaminated by rinsing three times with a suitable solvent (e.g., ethanol or acetone). The rinsate must be collected as hazardous waste.
- **Work Surfaces:** Decontaminate all surfaces where the compound was handled using a suitable solvent, followed by a soap and water wash. All cleaning materials must be disposed of as hazardous waste.

Step 3: Storage of Waste

- All hazardous waste containers must be securely sealed and stored in a designated and locked satellite accumulation area within the laboratory.

Step 4: Final Disposal

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the disposal of the **Dextroamphetamine-d5** waste.
- Disposal will be handled by a licensed reverse distributor for controlled substances.^{[1][6]}
- Proper documentation, including a DEA Form 41 for the destruction of controlled substances, must be completed in the presence of two authorized personnel.^[1]

Emergency Procedures

In Case of Skin Contact:

- Immediately remove all contaminated clothing.
- Wash the affected area with plenty of soap and water for at least 15 minutes.
- Seek immediate medical attention.

In Case of Eye Contact:

- Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.
- Remove contact lenses if present and easy to do.
- Seek immediate medical attention.

In Case of Inhalation:

- Move the individual to fresh air.
- If breathing is difficult, provide oxygen.
- Seek immediate medical attention.

In Case of Ingestion:

- Do not induce vomiting.

- If the person is conscious, rinse their mouth with water.
- Seek immediate medical attention.

In Case of a Spill:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection, before attempting to clean up.
- Absorb the spill with an inert material (e.g., vermiculite, sand) and collect it in a sealed, labeled hazardous waste container.
- Decontaminate the spill area as described above.
- Report the spill to your EHS department.

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References

- 1. research-compliance.umich.edu [research-compliance.umich.edu]
- 2. Glove Selection Chart - Chemical Breakthrough Times | All Safety Products [allsafetyproducts.com]
- 3. Understanding the EU Chemical Permeation Standard: A Guide to Glove Protection [shieldscientific.com]
- 4. benchchem.com [benchchem.com]
- 5. Dextroamphetamine-Amphetamine - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. unthsc.edu [unthsc.edu]
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